

Personal protective equipment for handling CL097 hydrochloride

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Compound of Interest

Compound Name: CL097 hydrochloride

Cat. No.: B10831230

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Essential Safety and Handling Guide for CL097 Hydrochloride

This guide provides comprehensive procedures for the safe handling, storage, and disposal of **CL097 hydrochloride**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is critical to ensure personnel safety and regulatory compliance.

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is recommended for all procedures involving the handling of **CL097 hydrochloride** powder or the preparation of solutions.
- Ensure a safety shower and eyewash station are readily accessible in the immediate work area.^[1]

Personal Protective Equipment (PPE): Although one safety data sheet classifies **CL097 hydrochloride** as a non-hazardous substance, it is crucial to follow standard laboratory safety practices and wear appropriate personal protective equipment to minimize any potential risk.^[1]

- Eye Protection: Wear safety goggles with side shields.^[1]

- Hand Protection: Wear protective gloves (e.g., nitrile gloves).[1]
- Skin and Body Protection: Wear an impervious laboratory coat.[1]
- Respiratory Protection: If working with the powder outside of a ventilated enclosure where dust or aerosols may be generated, a suitable respirator is recommended.[1][2]

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly.
- Weighing: If weighing the solid form, do so in a ventilated balance enclosure to contain any airborne particles.
- Solution Preparation: When preparing solutions, slowly add the solvent to the powder to avoid splashing. If precipitation or phase separation occurs, heating and/or sonication can be used to aid dissolution.[3] For in vivo experiments, it is recommended to prepare fresh solutions and use them on the same day.[3][4]
- General Handling: Avoid inhalation, and contact with eyes and skin.[1] Avoid the formation of dust and aerosols.[1] Do not eat, drink, or smoke in the handling area.

Storage:

- Solid Form: Keep the container tightly sealed in a cool, well-ventilated area.[1] Protect from direct sunlight and sources of ignition.[1] Recommended storage temperature is 4°C, sealed and away from moisture.[1]
- In Solvent: For stock solutions, aliquot to avoid repeated freeze-thaw cycles.[4] Store at -20°C for up to 1 month or -80°C for up to 6 months, sealed and away from moisture.[1][3][4]

Quantitative Data Summary

Parameter	Value	Source
Storage Temperature (Solid)	4°C (sealed, away from moisture)	[1]
Storage Temperature (in Solvent)	-20°C or -80°C (sealed, away from moisture)	[1][3][4]
Stock Solution Stability at -20°C	1 month	[1][3][4]
Stock Solution Stability at -80°C	6 months	[1][3][4]
Molecular Weight	278.74 g/mol	[1]
Chemical Formula	C ₁₃ H ₁₅ ClN ₄ O	[1]

Emergency Procedures

First Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Continue to rinse for at least 15 minutes. Seek medical attention.[1]
- Skin Contact: Flush skin with plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.[1]
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Seek medical attention.[1]

Accidental Release Measures:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.

- Wear full personal protective equipment, including respiratory protection.^[1]
- For solid spills, carefully scoop the material into a labeled waste container, avoiding dust generation.
- For liquid spills, absorb with a non-combustible material such as vermiculite, sand, or earth and place in a sealed container for disposal.
- Clean the spill area thoroughly with a suitable decontaminating solution.
- Prevent the spilled material from entering drains or water courses.^[1]

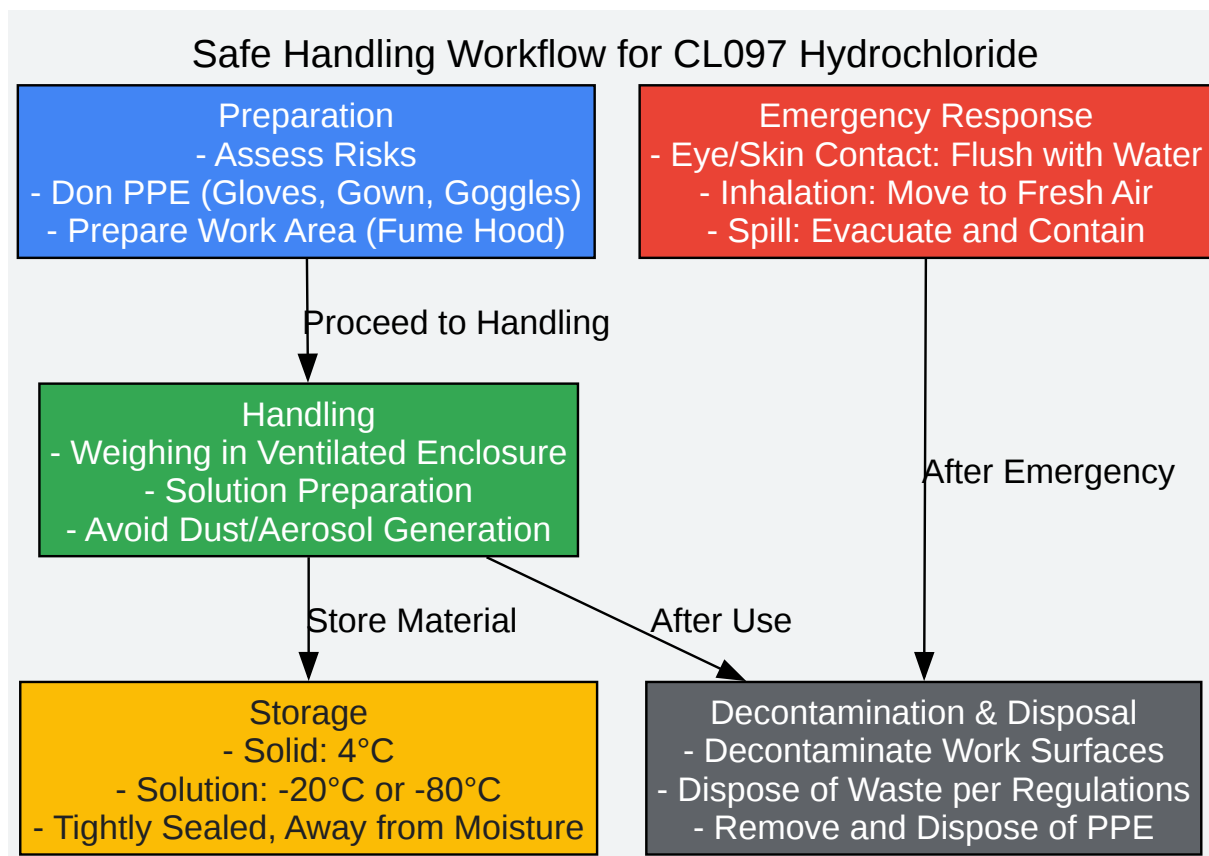
Disposal Plan

Dispose of **CL097 hydrochloride** and any contaminated materials in accordance with all applicable federal, state, and local regulations. It is recommended to dispose of the waste through a licensed professional waste disposal service.

General Disposal Guidance:

- Unused Material: Collect in a properly labeled, sealed container.
- Contaminated PPE: Dispose of as hazardous waste. Do not reuse disposable PPE.
- Empty Containers: Triple rinse with a suitable solvent and dispose of the rinsate as hazardous waste.

Workflow for Safe Handling of CL097 Hydrochloride



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Caption: A diagram illustrating the safe handling workflow for **CL097 hydrochloride**.

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